

2-[(4-Chlorophenyl)thio]ethanamine chemical properties and structure

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Compound of Interest

Compound Name: 2-[(4-Chlorophenyl)thio]ethanamine

CAS No.: 36155-35-8

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An In-depth Technical Guide to **2-[(4-Chlorophenyl)thio]ethanamine**: Structure, Properties, and Synthesis

Introduction

2-[(4-Chlorophenyl)thio]ethanamine is a bifunctional organic molecule of significant interest to researchers in medicinal chemistry and drug development. Structurally, it comprises a 4-chlorophenylthio moiety linked via a flexible ethyl bridge to a primary amine, presenting two key reactive centers for chemical modification. This unique arrangement makes it a valuable building block, or scaffold, for the synthesis of more complex molecules and potential pharmaceutical agents. The presence of the thioether linkage and the terminal amine group allows for diverse derivatization, while the chlorophenyl group provides a site for modulating electronic and lipophilic properties. Analogous sulfur and nitrogen-containing compounds have demonstrated a wide range of biological activities, including potential as antimicrobial and anticancer agents, underscoring the importance of intermediates like **2-[(4-Chlorophenyl)thio]ethanamine** in the exploration of new chemical entities.^[1] This guide

provides a detailed overview of its chemical structure, physicochemical properties, a validated synthesis protocol, and methods for its analytical characterization.

Chemical Structure and Identity

The molecule consists of a central thioether sulfur atom connecting a p-chlorinated benzene ring to an ethylamine chain. The primary amine group provides a basic center and a nucleophilic site for further reactions.

- IUPAC Name: 2-[(4-chlorophenyl)sulfanyl]ethanamine
- Synonyms: 2-(4-chlorophenylthio)ethylamine, 2-p-chlorophenylthioethylamine, 1-[(2-aminoethyl)sulfanyl]-4-chlorobenzene[2][3]
- CAS Number: 36155-35-8[3][4]
- Molecular Formula: C₈H₁₀ClNS[3][4]
- Molecular Weight: 187.69 g/mol [3][4]

The fundamental structure is depicted below:

The image you are requesting does not exist or is no longer available.

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(Note: This is a placeholder for a 2D structure image)

Physicochemical Properties

A summary of the key physical and chemical properties of **2-[(4-Chlorophenyl)thio]ethanamine** is presented below. It is important to note that many of these values are predicted through computational models and should be confirmed experimentally.

Property	Value	Source
Molecular Weight	187.69 g/mol	[3][4]
Boiling Point	152 °C (Predicted)	[4]
~288.1 °C at 760 mmHg (Predicted)	[2]	
Density	1.23 ± 0.1 g/cm ³ (Predicted)	[4]
pKa	8.65 ± 0.10 (Predicted)	[4]
Purity	≥95% (Commercially available)	[3]

The discrepancy in predicted boiling points highlights the importance of experimental verification for physical constants. The predicted pKa of 8.65 is characteristic of a primary alkyl amine, indicating that the compound will be protonated and water-soluble under acidic conditions.

Synthesis Protocol: Nucleophilic Substitution

The most direct and efficient synthesis of **2-[(4-Chlorophenyl)thio]ethanamine** is achieved via a nucleophilic substitution (S_N2) reaction. This method involves the reaction of 4-chlorothiophenol with a 2-haloethylamine derivative in the presence of a base. The base deprotonates the thiol to form the highly nucleophilic thiophenolate anion, which then displaces the halide from the ethylamine backbone.

Expertise & Rationale:

This pathway is selected for its reliability and high yield, which are characteristic of thiol-alkyl halide reactions.

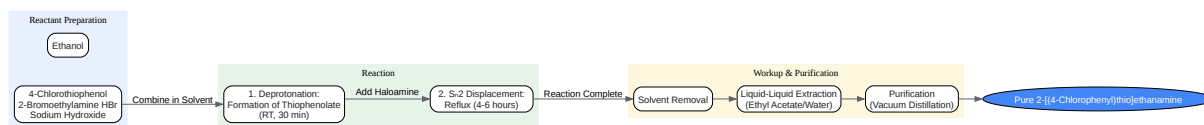
- **Choice of Base:** Sodium hydroxide (NaOH) is a strong, cost-effective base sufficient to quantitatively deprotonate the weakly acidic thiophenol (pKa ~6.6).
- **Choice of Substrate:** 2-Bromoethylamine hydrobromide is a common and stable precursor. The reaction is performed on the salt, and the free amine is liberated in situ or during workup.

- **Solvent Selection:** Ethanol is an excellent choice as it readily dissolves the reactants and the sodium hydroxide base, while its polarity facilitates the S_N2 mechanism.

Step-by-Step Methodology:

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 4-chlorothiophenol (1.0 eq) and ethanol (100 mL).
- **Base Addition:** Stir the solution at room temperature and add sodium hydroxide (2.1 eq) pellets portion-wise. A slight exotherm may be observed. Stir for 30 minutes to ensure complete formation of the sodium 4-chlorothiophenolate salt.
- **Substrate Addition:** Add 2-bromoethylamine hydrobromide (1.05 eq) to the reaction mixture.
- **Reflux:** Heat the mixture to reflux (approx. 78 °C) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting thiophenol spot is consumed.
- **Workup & Isolation:** a. Cool the reaction mixture to room temperature and remove the ethanol under reduced pressure using a rotary evaporator. b. To the resulting residue, add deionized water (100 mL) and ethyl acetate (100 mL). c. Transfer the mixture to a separatory funnel. The organic layer contains the product. Extract the aqueous layer twice more with ethyl acetate (50 mL each). d. Combine the organic extracts and wash with brine (50 mL). e. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The crude product can be purified by vacuum distillation or flash column chromatography on silica gel to yield **2-[(4-Chlorophenyl)thio]ethanamine** as a clear oil or solid.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2-[(4-Chlorophenyl)thio]ethanamine**.

Analytical Characterization

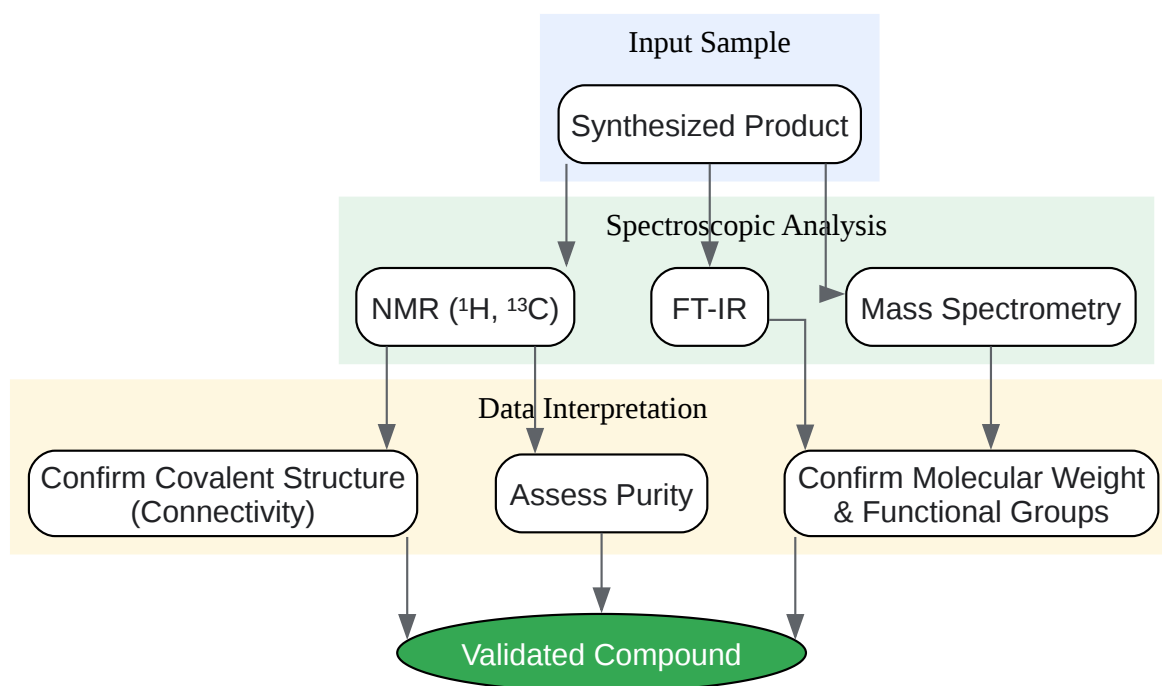
Rigorous analytical validation is essential to confirm the identity and purity of the synthesized compound. The following methods are standard for a molecule of this type.

Expected Spectroscopic Data:

- ¹H NMR (Proton Nuclear Magnetic Resonance): In a solvent like CDCl₃, the spectrum is expected to show:
 - An AA'BB' system for the aromatic protons, appearing as two doublets between δ 7.2-7.4 ppm.
 - Two triplets corresponding to the adjacent -CH₂- groups of the ethyl chain. The methylene group attached to the sulfur (-S-CH₂-) would likely appear around δ 3.0 ppm, while the methylene group attached to the nitrogen (-CH₂-NH₂) would be slightly upfield around δ 2.8 ppm.^[5]
 - A broad singlet for the amine protons (-NH₂) around δ 1.5-2.0 ppm, which can vary in position and intensity.

- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The spectrum should display six distinct signals:
 - Four signals in the aromatic region (δ 125-140 ppm) for the four unique carbon environments of the p-substituted ring.
 - Two signals in the aliphatic region (δ 35-45 ppm) for the two ethyl carbons. An experimental spectrum may be available for comparison on spectral databases.[\[6\]](#)
- IR (Infrared) Spectroscopy: Key vibrational frequencies to confirm functional groups include:
 - N-H Stretch: A moderate, broad absorption in the $3300\text{-}3400\text{ cm}^{-1}$ region, characteristic of a primary amine.[\[7\]](#)
 - C-H Stretch (Aromatic): Sharp peaks just above 3000 cm^{-1} .
 - C-H Stretch (Aliphatic): Peaks just below 3000 cm^{-1} .
 - C=C Stretch (Aromatic): Absorptions around 1580 cm^{-1} and 1480 cm^{-1} .
 - C-S Stretch: A weak absorption in the $600\text{-}800\text{ cm}^{-1}$ region.
 - C-Cl Stretch: A strong absorption around 1090 cm^{-1} .
- Mass Spectrometry (MS): Electron Impact (EI) or Electrospray Ionization (ESI) would be suitable.
 - Molecular Ion (M^+): A characteristic pair of peaks at m/z 187 and 189 with an approximate 3:1 intensity ratio, corresponding to the ^{35}Cl and ^{37}Cl isotopes.
 - Key Fragments: Common fragmentation pathways would involve cleavage of the C-S and C-C bonds of the ethyl chain, leading to fragments corresponding to the chlorophenylthio cation and various amine-containing fragments.

Analytical Validation Workflow Diagram



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Caption: Workflow for the analytical validation of synthesized compounds.

Conclusion

2-[(4-Chlorophenyl)thio]ethanamine is a structurally important chemical intermediate with well-defined properties. Its synthesis is readily achievable through standard organic chemistry techniques, and its structure can be unequivocally confirmed using a suite of modern analytical methods. For researchers in drug discovery and materials science, this compound represents a versatile and accessible starting point for the development of novel molecules with tailored biological or physical properties. The protocols and data presented in this guide provide a solid foundation for its synthesis, characterization, and subsequent application in advanced research endeavors.

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